

# Organosulfur chemistry of Ethyl 2-mercaptopropionate

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## Compound of Interest

Compound Name: Ethyl 2-mercaptopropionate

Cat. No.: B7804212

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An In-depth Technical Guide to the Organosulfur Chemistry of **Ethyl 2-mercaptopropionate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 2-mercaptopropionate**, also known by its IUPAC name ethyl 2-sulfanylpropanoate, is an organosulfur compound featuring both a thiol (-SH) and an ethyl ester (-COOEt) functional group.[1] This bifunctionality makes it a versatile building block in organic synthesis and a compound of interest in various chemical industries.[2] In the realm of pharmaceutical and drug development, the thiol group is of particular importance due to its nucleophilic nature, its ability to form disulfide bonds, and its capacity to chelate metals.[3][4][5] This guide provides a comprehensive overview of the synthesis, reactivity, and experimental protocols related to the organosulfur chemistry of **Ethyl 2-mercaptopropionate**.

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **Ethyl 2-mercaptopropionate** is presented below. This data is essential for its proper handling, storage, and use in experimental setups.

### Table 1: Physicochemical Properties of Ethyl 2-mercaptopropionate

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub> S	[6][7][8]
Molecular Weight	134.20 g/mol	[1][6]
Appearance	Colorless to almost colorless clear liquid	[2][9]
Odor	Sulfurous, fruity on dilution	[9]
Density	1.031 g/mL at 25 °C	[8][9]
Boiling Point	40-41 °C at 1 mm Hg	[2][9]
Flash Point	58.33 °C (137.00 °F)	[2]
Refractive Index (n <sup>20</sup> /D)	1.447 - 1.452	[1][2]
Water Solubility	7,947 mg/L at 25 °C (estimated)	[2]
logP (o/w)	1.488 (estimated)	[2]
CAS Number	19788-49-9	[6][10]

**Table 2: Spectroscopic Data Summary**

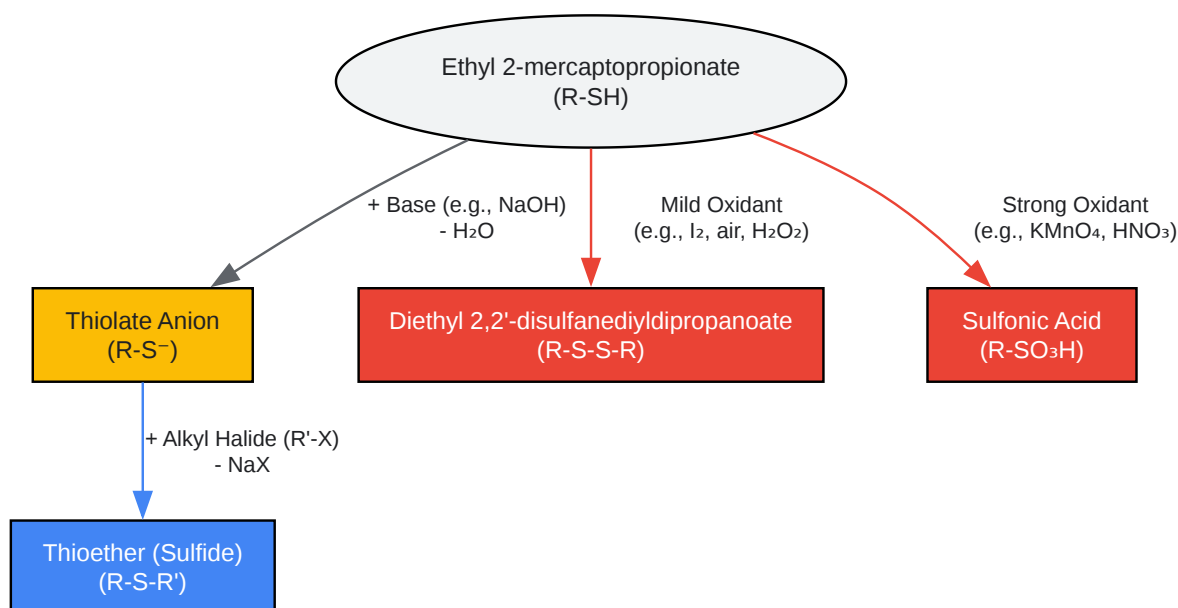
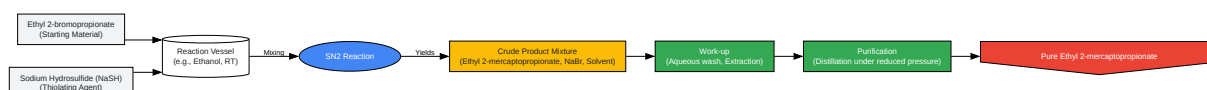
Technique	Key Features and Observations	Reference(s)
<sup>1</sup> H NMR	Data available, shows characteristic peaks for ethyl and mercaptopropionate moieties.	[1]
<sup>13</sup> C NMR	Data available.	[1]
Mass Spectrometry (GC-MS)	Spectra available for identification and analysis.	[1]
Infrared (IR) Spectroscopy	Spectra available, showing characteristic absorptions for S-H and C=O bonds.	[1]

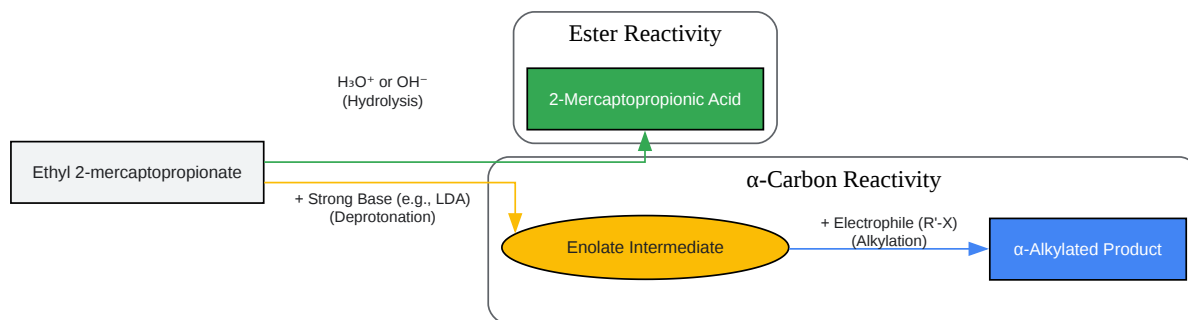
# Synthesis of Ethyl 2-mercaptopropionate

The synthesis of **Ethyl 2-mercaptopropionate** typically involves the introduction of a thiol group onto an ethyl propionate backbone. A common and effective method is the nucleophilic substitution of a suitable leaving group at the  $\alpha$ -position of ethyl propionate with a source of sulfhydryl ions.

## General Synthesis Pathway

A plausible and widely used method for synthesizing  $\alpha$ -mercapto esters is the reaction of an  $\alpha$ -halo ester with a hydrosulfide salt, such as sodium hydrosulfide (NaSH).





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Email: [info@benchchem.com](mailto:info@benchchem.com)